

An In-depth Technical Guide to 3-(Bromomethyl)benzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromomethylbenzenesulfonamide

Cat. No.: B1287725

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Abstract

This technical guide provides a comprehensive overview of 3-(bromomethyl)benzenesulfonamide (CAS No: 220798-52-7), a key chemical intermediate in the synthesis of various biologically active compounds. This document consolidates available physicochemical data, outlines a detailed representative synthesis protocol, and explores the established roles of the benzenesulfonamide scaffold in medicinal chemistry. The guide is intended to serve as a foundational resource for researchers utilizing this versatile reagent in the development of novel therapeutics and functional materials.

Chemical Identity and Properties

3-(Bromomethyl)benzenesulfonamide is an organic compound featuring a benzenesulfonamide core functionalized with a reactive bromomethyl group at the meta position. This benzylic bromide moiety makes the compound an excellent electrophile for alkylation reactions, rendering it a valuable building block in organic synthesis.

IUPAC Name: 3-(bromomethyl)benzenesulfonamide^[1]

CAS Number: 220798-52-7^{[1][2][3]}

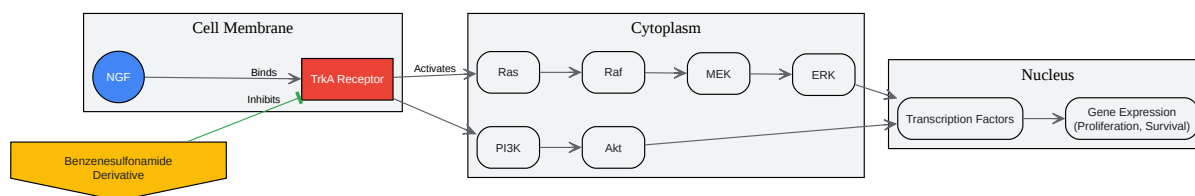
Table 1: Physicochemical and Spectroscopic Data

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ BrNO ₂ S	[2]
Molecular Weight	250.11 g/mol	[2]
Appearance	Solid (predicted)	-
Melting Point	Data not available	[2]
Boiling Point	Data not available	[2]
Purity	Commercially available at ≥95% or ≥97%	[1][2]
Storage	Store in a dry, inert atmosphere at 2-8°C	[3]
InChI Key	HWNIOLFFGHZMF- UHFFFAOYSA-N	[1]
SMILES	O=S(C1=CC=CC(CBr)=C1) (N)=O	[3]

Note: Experimental data for melting point, boiling point, and detailed spectra are not widely reported in publicly available literature. The data presented is based on information from chemical suppliers and computational databases.

Synthesis and Reaction Mechanisms

The primary route for the synthesis of 3-(bromomethyl)benzenesulfonamide is the radical bromination of the methyl group of 3-methylbenzenesulfonamide. This reaction is typically initiated by light or a radical initiator and uses a brominating agent like N-bromosuccinimide (NBS).



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References

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